

# Comprehensive Characterization of 4-(3-Bromopropyl)morpholine Hydrobromide: A Multi-Technique Approach

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## Compound of Interest

Compound Name: 4-(3-Bromopropyl)morpholine  
hydrobromide

Cat. No.: B1342879

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## Abstract

This guide provides a comprehensive suite of analytical protocols for the definitive characterization of **4-(3-Bromopropyl)morpholine hydrobromide** (CAS: 88806-06-8), a key intermediate in pharmaceutical synthesis. We move beyond simple checklists, offering detailed, step-by-step methodologies grounded in the physicochemical nature of the molecule. The protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Elemental Analysis are designed to be self-validating. The causality behind experimental choices—from solvent selection to ionization methods—is explained to empower researchers to not only generate data but to fundamentally understand it. This document serves as a practical laboratory guide for ensuring the identity, purity, and structural integrity of this important compound.

## Introduction: The Molecule in Focus

**4-(3-Bromopropyl)morpholine hydrobromide** is a bifunctional molecule featuring a tertiary amine (within the morpholine ring), an ether linkage, and an alkyl bromide. Its hydrobromide salt form enhances stability and water solubility, making it a common state for storage and handling.

Accurate characterization is paramount. Impurities, such as residual starting materials (e.g., morpholine, 1,3-dibromopropane) or byproducts from synthesis, can have significant downstream effects in multi-step drug development processes.<sup>[1][2]</sup> The analytical workflow described herein provides orthogonal methods to build a complete, verifiable profile of the material's quality.

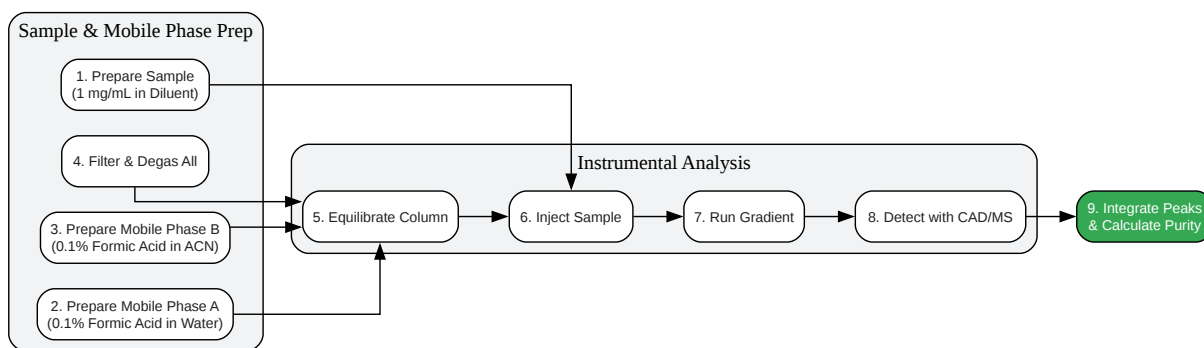
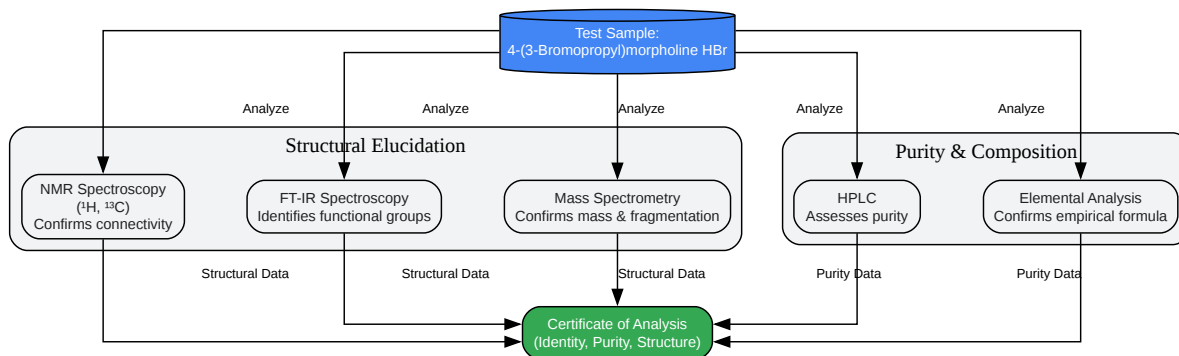
## Physicochemical Properties

A summary of the key properties of **4-(3-Bromopropyl)morpholine hydrobromide** is essential for designing and interpreting analytical experiments.

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>15</sub> Br <sub>2</sub> NO	<a href="#">[3]</a>
Molecular Weight	289.01 g/mol	<a href="#">[3]</a>
CAS Number	88806-06-8	<a href="#">[3]</a> <a href="#">[4]</a>
Structure	4-(3-Bromopropyl)morpholine cation with a bromide counter-ion	-
Appearance	Typically an off-white to pale yellow solid	General Knowledge

## The Characterization Workflow: An Integrated Strategy

A robust characterization relies on the convergence of data from multiple, independent techniques. Each method provides a unique piece of the puzzle—structure, functional groups, elemental composition, and purity. The following diagram illustrates the logical flow for a comprehensive analysis.



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## References

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- To cite this document: BenchChem. [Comprehensive Characterization of 4-(3-Bromopropyl)morpholine Hydrobromide: A Multi-Technique Approach]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342879#analytical-methods-for-4-3-bromopropyl-morpholine-hydrobromide-characterization]

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